

Essential Guide to the Proper Disposal of Amthamine Dihydrobromide

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Compound of Interest

Compound Name: Amthamine dihydrobromide

Cat. No.: B1667265

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of laboratory chemicals is paramount. This guide provides detailed, step-by-step procedures for the proper disposal of **Amthamine dihydrobromide**, a selective histamine H2 receptor agonist. Adherence to these protocols is crucial for maintaining a safe laboratory environment and complying with regulatory standards.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is essential to handle **Amthamine dihydrobromide** with appropriate care. According to safety data sheets, this compound is classified as harmful and an irritant.

Key Hazards:

- H302: Harmful if swallowed.[1]
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Personal Protective Equipment (PPE): Always wear the following PPE when handling **Amthamine dihydrobromide**:

- Protective gloves
- Protective clothing
- Eye and face protection[1]

Work should be conducted in a well-ventilated area, preferably under a chemical fume hood.[1] Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1] In case of spills, absorb the material with an inert absorbent (e.g., sand, silica gel) and transfer it into an airtight container for disposal.[1]

Step-by-Step Disposal Procedure

The disposal of **Amthamine dihydrobromide** and its containers must be treated as hazardous waste.

- Segregation: Keep **Amthamine dihydrobromide** waste separate from other chemical waste streams to avoid incompatible reactions. The substance is incompatible with strong oxidizing agents.[1]
- Containerization:
 - Place solid **Amthamine dihydrobromide** waste into a clearly labeled, sealed, and appropriate hazardous waste container.
 - For solutions, use a labeled, leak-proof container. Given its solubility in water, do not dispose of it down the drain.[2]
 - The container must be clearly marked with "Hazardous Waste" and the chemical name: "**Amthamine dihydrobromide**".
- Licensed Waste Carrier: Arrange for the collection and disposal of the hazardous waste through a licensed and certified waste disposal carrier.[1] This is a mandatory step to ensure compliance with local and national environmental regulations.
- Packaging for Disposal:

- Ensure the inner packaging containing the chemical is securely sealed before placing it in any outer packaging for transport by the waste carrier.[\[1\]](#)
- Contaminated outer packaging may be recyclable if thoroughly decontaminated; otherwise, it should also be disposed of as hazardous waste.[\[1\]](#)
- Documentation: Maintain a record of the disposal, including the date, quantity of waste, and the name of the licensed waste carrier.

Chemical and Physical Properties

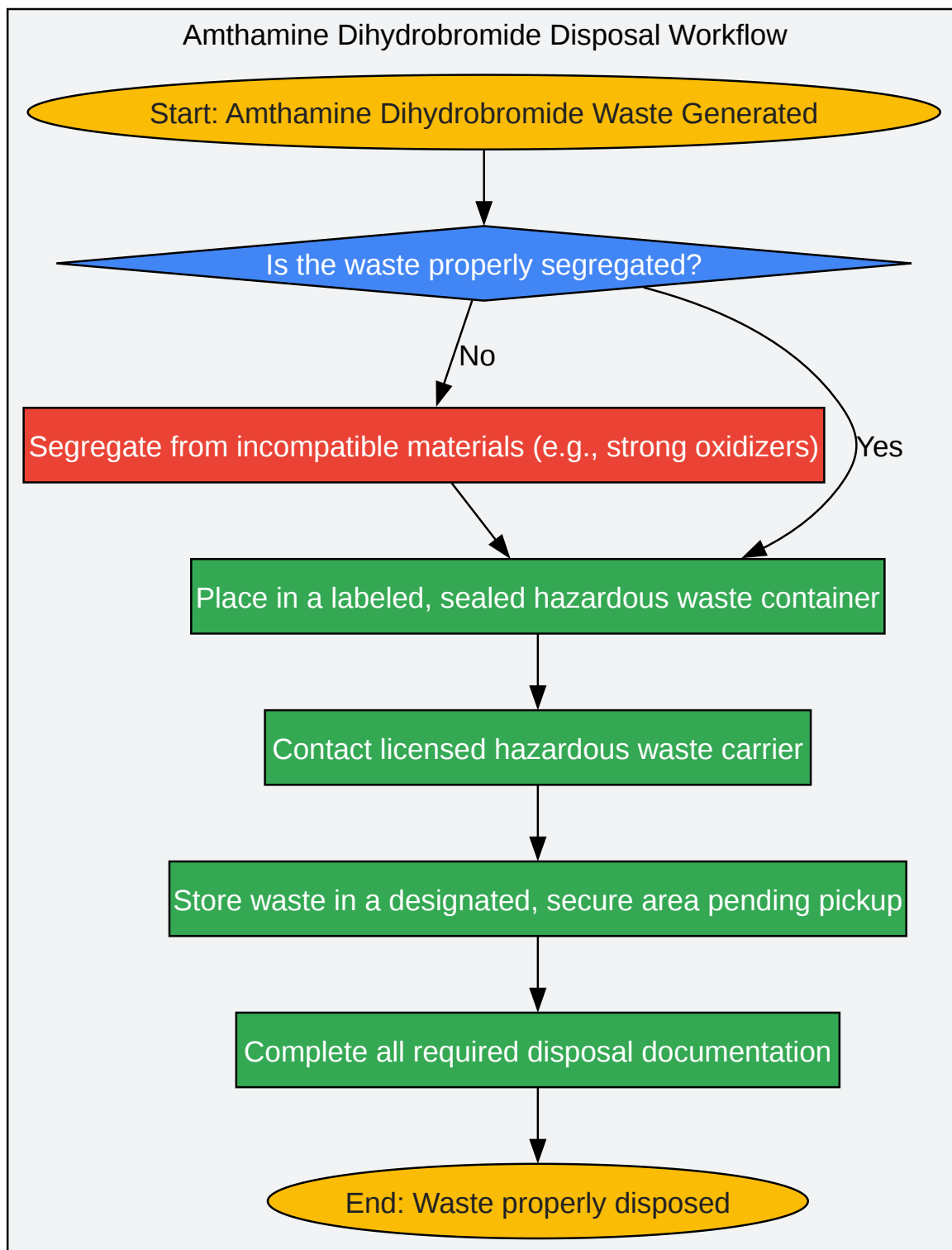
A summary of **Amthamine dihydrobromide**'s key properties is provided in the table below for easy reference.

Property	Value
CAS Number	142457-00-9
Molecular Formula	$C_6H_{11}N_3S \cdot 2HBr$
Molecular Weight	319.06 g/mol
Appearance	Solid, off-white
Solubility	Soluble in water to 100 mM
Purity	≥99%
Storage	Desiccate at -20°C

(Data sourced from multiple references)[\[2\]](#)[\[3\]](#)

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Amthamine dihydrobromide**.



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Caption: Logical flow for the safe disposal of **Amthamine dihydrobromide**.

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